

## Essential Safety and Logistical Information for Handling BSL-2 Agents

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Working with moderate-risk infectious agents, such as Murine Hepatitis Virus, requires strict adherence to Biosafety Level 2 (BSL-2) practices to ensure the safety of laboratory personnel and the environment.[1][2] This involves a combination of appropriate personal protective equipment (PPE), specific handling procedures, and rigorous decontamination and disposal protocols.[2][3]

## **Personal Protective Equipment (PPE)**

The selection of PPE is critical to minimize the risk of exposure to infectious materials.[2] Standard BSL-2 PPE is designed to protect against accidental splashes, skin contact, and inhalation of aerosols.



| PPE Component          | Specification                                | Purpose                                                                                                             |
|------------------------|----------------------------------------------|---------------------------------------------------------------------------------------------------------------------|
| Lab Coat               | Dedicated, buttoned lab coat.                | Protects street clothes and skin from contamination.                                                                |
| Gloves                 | Nitrile or latex gloves.                     | Prevents direct contact of hands with infectious materials.                                                         |
| Eye Protection         | Safety glasses with side shields or goggles. | Protects eyes from splashes and sprays.                                                                             |
| Face Protection        | Face shield (in addition to eye protection). | Required when there is a high risk of splashes or sprays outside of a biosafety cabinet.                            |
| Respiratory Protection | N95 respirator or higher.                    | May be required based on a risk assessment, especially for procedures with a high potential for aerosol generation. |

# **Experimental Protocol: Handling and Disposal of BSL-2 Agents**

This protocol outlines the essential steps for safely handling and disposing of BSL-2 agents within a laboratory setting.

- 1. Preparation and Pre-Work Procedures:
- Ensure all necessary training, including lab-specific biosafety training, is completed and documented.
- Post a BSL-2 biohazard warning sign at the entrance to the laboratory.
- Restrict access to the laboratory to authorized personnel only.
- Don all required PPE before entering the work area.

## Safety Operating Guide



- Prepare your work area by decontaminating the surfaces of the Biological Safety Cabinet (BSC) with an appropriate disinfectant.
- 2. Handling of Infectious Materials:
- All procedures that have the potential to generate infectious aerosols or splashes (e.g., pipetting, vortexing, centrifuging) must be performed inside a certified Class II Biological Safety Cabinet (BSC).
- Use plasticware instead of glassware whenever possible to minimize the risk of sharps injuries.
- If sharps must be used, exercise extreme caution. Do not recap, bend, or break needles.
- Immediately dispose of used sharps in a designated, puncture-resistant sharps container.
- Keep all containers with infectious materials covered when not in immediate use.
- Transport infectious materials outside of the laboratory in a durable, leak-proof secondary container.
- 3. Post-Work Procedures and Decontamination:
- Decontaminate all work surfaces and equipment with an appropriate disinfectant upon completion of work and after any spills. A common and effective disinfectant is a 1:10 dilution of household bleach, prepared fresh.
- Place all contaminated materials, including used gloves and disposable lab coats, into a biohazard bag for decontamination.
- Remove PPE in the correct order to avoid self-contamination: gloves, then gown, followed by eye/face protection.
- Wash hands thoroughly with soap and water after removing all PPE and before leaving the laboratory.
- 4. Waste Disposal:

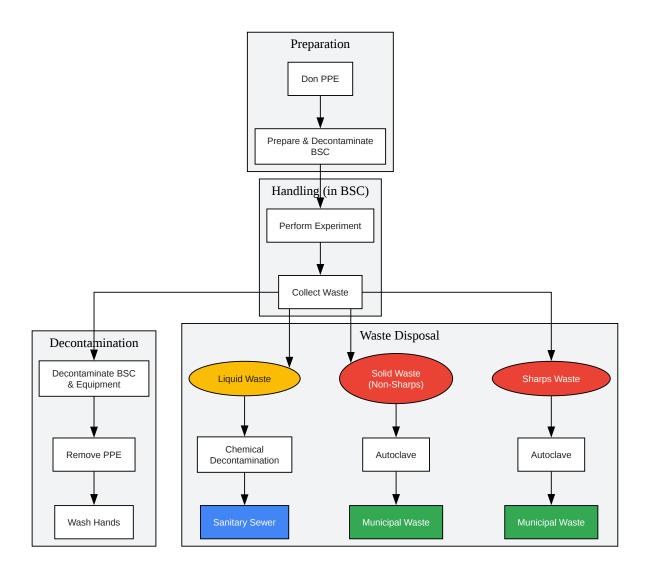


## Safety Operating Guide

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- All infectious waste must be decontaminated before disposal. The most common method for solid, non-sharps waste is autoclaving.
- Liquid waste should be decontaminated with an appropriate chemical disinfectant, such as a 10% final concentration of bleach, allowing for adequate contact time before disposal down the sanitary sewer.
- After autoclaving, the biohazard symbol on the waste bags must be defaced, and the waste can then be disposed of in the regular municipal waste stream.
- Sharps containers should be sealed when three-quarters full and decontaminated by autoclaving before final disposal.





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Caption: Workflow for handling and disposal of BSL-2 agents.



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### References

- 1. Basics of Biosafety Level 2 | Office of Clinical and Research Safety [vumc.org]
- 2. How to Implement Biosafety Level 2 Procedures in a Lab? [synapse.patsnap.com]
- 3. Biosafety Levels & Lab Safety Guidelines [aspr.hhs.gov]
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